

Technical Whitepaper: Characterization and Utility of Butadiene Sulfone-2,2,5,5-d4

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Compound of Interest

Compound Name: Butadiene sulfone-2,2,5,5-d4

CAS No.: 20966-34-1

Cat. No.: B3421135

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Executive Summary

Butadiene sulfone-2,2,5,5-d4 (3-Sulfolene-d4) represents a critical reagent in the arsenal of synthetic organic chemists and drug development professionals. Unlike gaseous 1,3-butadiene, which requires complex cryogenic handling and poses significant flammability risks, 3-sulfolene-d4 serves as a crystalline, shelf-stable "masked" diene.

Upon thermal activation, it undergoes a retro-cheletropic extrusion of sulfur dioxide () to release 1,3-butadiene-1,1,4,4-d4 in situ. This capability is indispensable for the synthesis of deuterated drug pharmacophores (via Diels-Alder cycloadditions) and for mechanistic studies involving Kinetic Isotope Effects (KIE). This guide details the physicochemical profile, spectroscopic validation, and operational protocols for utilizing this compound safely and effectively.

Part 1: Molecular Identity & Physicochemical Profile

The utility of **Butadiene sulfone-2,2,5,5-d4** lies in its phase transition from a stable solid to reactive volatiles. The following data consolidates experimental values and computed properties for the commercially available 98 atom % D isotopologue.

Table 1: Physicochemical Specifications

Property	Value / Description	Notes
IUPAC Name	2,2,5,5-tetradeuterio-3-sulfolene	Also: 2,5-Dihydrothiophene-1,1-dioxide-d4
CAS Number	20966-34-1	Distinct from non-deuterated (77-79-2)
Molecular Formula		
Molecular Weight	122.18 g/mol	+4.03 Da shift vs. standard (118.[1][2]15)
Appearance	White to off-white crystalline solid	Hygroscopic; store desiccated
Melting Point	67 – 68 °C	Sharp transition; decomposes >110 °C
Solubility	Soluble: , MeOH, EtOH,	Limited solubility in non-polar alkanes
Isotopic Purity	Typically 98 atom % D	Critical for quantitative MS applications
Flash Point	112 °C (Closed Cup)	
Storage	Ambient (°C)	Protect from light and moisture

Part 2: Spectroscopic Validation (Self-Validating Protocols)

To ensure the integrity of the isotopic labeling prior to use, researchers must validate the absence of protons at the

-positions (C2 and C5).

Nuclear Magnetic Resonance (NMR)

In non-deuterated 3-sulfolene, the spectrum typically displays:

- 6.0 ppm (2H, vinylic)
- 3.8 ppm (4H, allylic/
-sulfone)

Validation Criteria for 2,2,5,5-d4:

- Observe: A singlet (or narrow multiplet) at
6.0 ppm representing the H3/H4 vinylic protons.
- Confirm Absence: The signal at
3.8 ppm must be effectively silent (integrated intensity < 2% relative to vinylic peak,
depending on enrichment).
- Solvent:
or
.

Mass Spectrometry (GC-MS)

- Target Ion: Molecular ion
m/z.
- Fragmentation: Look for loss of
(64 Da) yielding the butadiene-d4 cation at
(vs 54 for non-deuterated).

Part 3: The Retro-Cheletropic Mechanism

The core utility of this compound is the thermal extrusion of

[3] This is a concerted, pericyclic reaction governed by orbital symmetry (Woodward-Hoffmann rules).

Mechanism Description

- **Activation:** At temperatures exceeding 100°C, the equilibrium shifts toward decomposition.
- **Transition State:** The reaction proceeds through a suprafacial, disrotatory transition state.
- **Product Release:** The C-S bonds cleave simultaneously, extruding and generating 1,3-butadiene-1,1,4,4-d₄.

Visualization: Reaction Pathway

The following diagram illustrates the pathway from the stable solid precursor to the reactive diene used in subsequent cycloadditions.



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Figure 1: The thermal decomposition pathway of 3-sulfolene-d₄, generating the reactive diene in-situ.[2]

Part 4: Experimental Protocols

Protocol A: In-Situ Generation for Diels-Alder Cycloaddition

Objective: Synthesize a deuterated cyclohexene derivative without handling gaseous butadiene.

Reagents:

- **Butadiene sulfone-2,2,5,5-d₄** (1.0 equiv)[1]

- Dienophile (e.g., Maleic Anhydride, 0.95 equiv)[4]
- Solvent: Xylenes (BP ~140°C) or Toluene (BP ~110°C) – High boiling point required.

Workflow:

- Setup: Equip a round-bottom flask with a reflux condenser and a gas outlet trap (bubbler into NaOH solution to neutralize evolved

).
- Dissolution: Dissolve the sulfone-d4 and dienophile in the solvent.
- Initiation: Heat the mixture to reflux.
 - Note: Decomposition becomes significant >110°C. Xylenes are preferred to drive the reaction rapidly.
- Reaction: Maintain reflux for 2–4 hours. The

gas will bubble out, driving the equilibrium forward (Le Chatelier's principle).
- Completion: Monitor via TLC or GC-MS. The disappearance of the dienophile indicates completion.
- Workup: Cool to room temperature. Evaporate solvent. The residue contains the deuterated adduct.

Protocol B: Kinetic Isotope Effect (KIE) Control

Objective: Verify mechanistic pathways by comparing reaction rates.

- Run parallel reactions: Reaction A with standard 3-sulfolene, Reaction B with 3-sulfolene-d4.
- Monitor the rate of product formation (

vs

).

- Insight: If the C-C bond formation at the deuterium site is rate-determining, a secondary inverse KIE () is often observed due to hybridization changes ().

Part 5: Safety & Handling (HSE Profile)

While 3-sulfolene-d4 is safer than butadiene gas, it presents specific chemical hazards that must be mitigated.

Table 2: Hazard Identification & Mitigation

Hazard Class	GHS Code	Description	Mitigation Strategy
Eye Damage	H318	Causes serious eye damage.[2][5]	Wear chemical splash goggles and face shield.
Gas Evolution	N/A	Releases (toxic/corrosive) and Butadiene (flammable) upon heating.	MUST use a fume hood. Vent exhaust through a caustic scrubber (NaOH).
Pressure	N/A	Rapid decomposition in a sealed vessel can cause explosion.	NEVER heat in a closed system without a pressure relief valve or rated autoclave.

References

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